

# Application Notes and Protocols: Aluminium Borate n-Hydrate as a Flame Retardant

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## Compound of Interest

Compound Name: Aluminium borate N-hydrate

Cat. No.: B100000

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

Aluminum borate n-hydrate is an inorganic, halogen-free flame retardant that offers a synergistic approach to improving the fire safety of various polymeric materials. Its mechanism of action involves a combination of gas phase and condensed phase effects, leading to reduced flammability, smoke suppression, and enhanced char formation. These application notes provide an overview of the properties, mechanisms, and testing protocols for evaluating the efficacy of aluminum borate n-hydrate as a flame retardant.

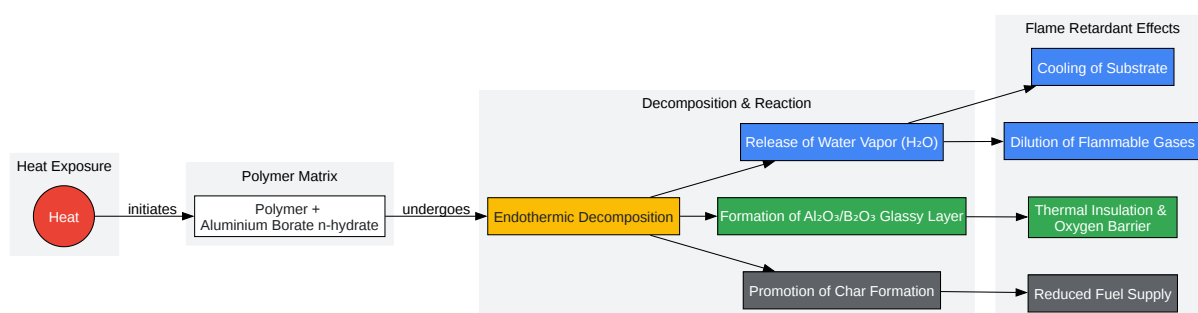
## Mechanism of Flame Retardancy

Aluminum borate n-hydrate functions as a flame retardant through a multi-faceted mechanism upon thermal decomposition:

- **Endothermic Decomposition:** The hydrated form of aluminum borate undergoes endothermic decomposition, releasing water vapor. This process cools the polymer substrate and dilutes the flammable gases in the gas phase, thereby inhibiting combustion.[1][2]
- **Formation of a Protective Layer:** Upon decomposition, it forms a glassy layer of aluminum oxide and boric oxide. This layer acts as a physical barrier, insulating the underlying polymer from heat and oxygen, and preventing the release of flammable volatiles.[3]

- **Char Promotion:** Boron compounds are known to promote the formation of a stable carbonaceous char layer.[4][5][6] This char layer further insulates the polymer and reduces the amount of fuel available for combustion.
- **Synergistic Effects:** Aluminum borate n-hydrate can exhibit synergistic effects when combined with other flame retardants, such as aluminum trihydrate (ATH) and magnesium hydroxide (MDH).[7][8] This can lead to enhanced flame retardant performance at lower overall additive loadings.

Below is a diagram illustrating the proposed flame retardant mechanism of aluminum borate n-hydrate.



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Caption: Flame retardant mechanism of aluminum borate n-hydrate.

## Data Presentation: Performance of Boron-Based Flame Retardants

The following table summarizes the quantitative data on the flame retardant performance of polymers containing boron-based additives, including systems with synergistic agents.

Polymer Matrix	Flame Retardant System	Loading (%)	Test Method	Key Parameter	Value	Reference
Polyethylene (PE)	AHP/ZB	25 (21:4 ratio)	LOI	LOI (%)	27.4	[9]
Polyethylene (PE)	AHP/ZB	25 (21:4 ratio)	UL 94 (3.2mm)	Rating	V-1	[9]
Polyamide 6	Aluminum Phosphinate (AlPi)	15	LOI	LOI (%)	29.5	[3]
Polyamide 6	Aluminum Phosphinate (AlPi)	15	UL 94	Rating	V-0	[3]
Thermoplastic Polyurethane (TPU)	Boron Oxide (BO)	60	LOI	LOI (%)	33.5	[10]
Thermoplastic Polyurethane (TPU)	Boron Oxide (BO)	60	UL 94 V	Rating	V-0	[10]
Thermoplastic Polyurethane (TPU)	Guanidinium Borate (GB)	50	UL 94 V	Rating	V-0	[10]
High Density Polyethylene (HDPE)	ATH and Borax	Not Specified	Flammability Test	Observation	Synergistic effect, improved char layer	[7]

AHP: Aluminum Hypophosphite, ZB: Zinc Borate, ATH: Aluminum Trihydrate

## Experimental Protocols

Detailed methodologies for key flammability tests are provided below.

Standard: ASTM D2863, ISO 4589

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material under specified test conditions.[\[11\]](#)

Apparatus:

- LOI analyzer, consisting of a heat-resistant glass column, gas mixing and control system, and an igniter.

Procedure:

- Sample Preparation: Prepare specimens of the material to the dimensions specified in the relevant standard (typically rectangular bars). Condition the specimens at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity for at least 48 hours.
- Test Setup: Place the specimen vertically in the center of the glass column.
- Gas Flow: Introduce a mixture of oxygen and nitrogen into the base of the column. Set the initial oxygen concentration to a level expected to support combustion.
- Ignition: Ignite the top of the specimen using the igniter.
- Observation: Observe the combustion behavior of the specimen.
- Oxygen Concentration Adjustment: Iteratively adjust the oxygen concentration, decreasing it if the specimen burns for a specified duration or extent, and increasing it if the flame extinguishes.[\[12\]](#)
- Determination of LOI: The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the specimen just supports combustion.[\[11\]](#)[\[13\]](#)

Data Analysis: The LOI is calculated as:  $LOI (\%) = [O_2] / ([O_2] + [N_2]) * 100$  where  $[O_2]$  and  $[N_2]$  are the volumetric flow rates of oxygen and nitrogen, respectively.

Standard: UL 94

Objective: To classify plastic materials based on their burning behavior in a vertical orientation after exposure to a small flame.[\[14\]](#)[\[15\]](#)

Apparatus:

- Test chamber, Bunsen burner, specimen holder, timing device, and surgical cotton.

Procedure:

- Sample Preparation: Prepare at least five specimens of the material to the specified dimensions. Condition the specimens as required by the standard (e.g., 48 hours at 23°C and 50% RH, and another set for 7 days at 70°C).[\[16\]](#)
- Test Setup: Mount a specimen vertically in the holder. Place a layer of dry surgical cotton 300 mm below the specimen.
- Flame Application: Apply a 20 mm blue flame to the bottom center of the specimen for 10 seconds and then remove it.
- First Afterflame Time (t1): Record the duration of flaming combustion after the first flame application.
- Second Flame Application: Immediately after the flaming ceases, reapply the flame for another 10 seconds.
- Second Afterflame Time (t2) and Afterglow Time (t3): After the second flame removal, record the duration of flaming and glowing combustion.
- Observations: Note if any flaming drips ignite the cotton below.

Classification Criteria:

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens ( $\Sigma t_1 + \Sigma t_2$ )	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Flaming drips igniting cotton	No	No	Yes
Burn to holding clamp	No	No	No

Standard: ASTM E1354, ISO 5660

Objective: To determine the heat release rate and other flammability characteristics of materials under controlled heat flux conditions.[\[17\]](#)[\[18\]](#)

Apparatus:

- Cone calorimeter, which includes a conical radiant heater, a load cell, an ignition system, and a gas analysis system.

Procedure:

- Sample Preparation: Prepare specimens of a standard size (typically 100 mm x 100 mm) and thickness.[\[19\]](#)
- Test Setup: Place the specimen on the load cell below the conical heater.

- Heat Flux: Expose the specimen to a predetermined radiant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).  
[20]
- Ignition: Use a spark igniter to ignite the pyrolysis gases released from the specimen.
- Data Collection: Continuously measure the oxygen concentration in the exhaust gas, the mass of the specimen, and smoke production throughout the test.

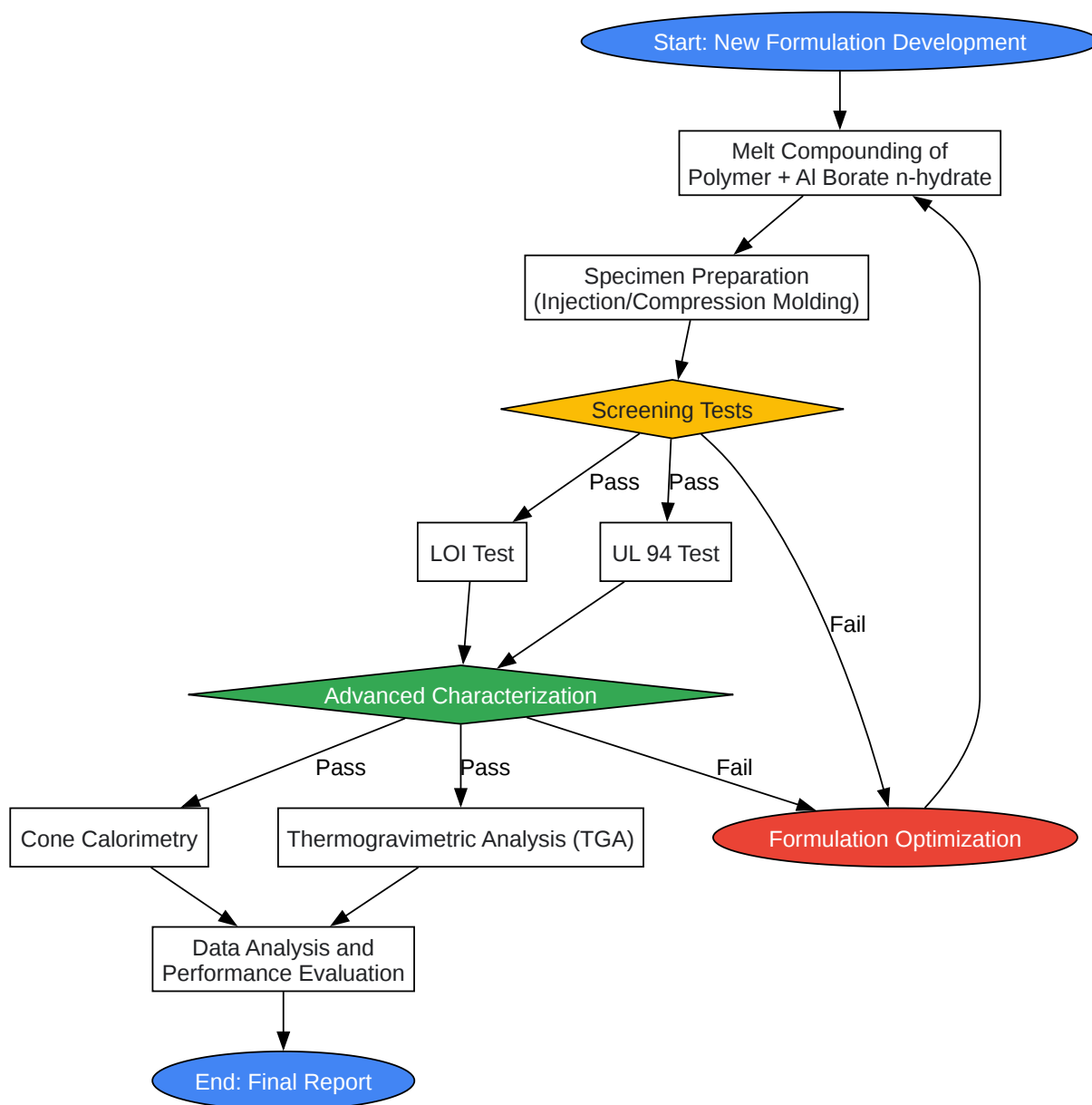
#### Key Parameters Measured:

- Time to Ignition (TTI): The time at which sustained flaming begins.
- Heat Release Rate (HRR): The rate at which heat is evolved during combustion, with the peak HRR (pHRR) being a critical indicator of fire hazard.[17][18][21]
- Total Heat Released (THR): The total amount of heat generated during the test.[17][18]
- Mass Loss Rate (MLR): The rate at which the specimen loses mass.[17][18]
- Smoke Production Rate (SPR): The rate at which smoke is generated.[17]
- Effective Heat of Combustion (EHC): The heat released per unit mass of the specimen.[17]  
[18]

## Experimental Workflows

The following diagram outlines a typical workflow for evaluating a new flame retardant formulation containing aluminum borate n-hydrate.





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